

In-Depth Technical Guide: 2-(Perfluorohexyl)ethyl Methacrylate (CAS 2144-53-8)

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Compound of Interest

Compound Name: 2-(Perfluorohexyl)ethyl methacrylate

Cat. No.: B1329432

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **2-(Perfluorohexyl)ethyl methacrylate**, a fluorinated monomer pivotal in the development of advanced materials. This document details its physicochemical properties, synthesis, polymerization, applications, and safety information, with a focus on providing practical experimental protocols and visual workflows for research and development.

Core Properties and Specifications

2-(Perfluorohexyl)ethyl methacrylate is a colorless to light yellow transparent liquid valued for the unique properties conferred by its perfluorohexyl chain, including high hydrophobicity, oleophobicity, and low surface energy. These characteristics make it an essential monomer in the synthesis of specialty polymers for a range of high-performance applications.[1][2]

Physicochemical Data

The key physicochemical properties of **2-(Perfluorohexyl)ethyl methacrylate** are summarized in the table below for easy reference.

Property	Value	Reference(s)
CAS Number	2144-53-8	[3]
Molecular Formula	C ₁₂ H ₉ F ₁₃ O ₂	[4]
Molecular Weight	432.18 g/mol	[4]
Appearance	Colorless to light yellow transparent liquid	[2]
Density	1.496 g/mL at 25 °C	[4]
Boiling Point	92 °C at 8 mm Hg	[4]
Refractive Index (n _{20/D})	1.346	[4]
Solubility	Insoluble in water; Soluble in most organic solvents	[2]
Water Contact Angle of Polymer	Up to 114.19°	[5]

Spectroscopic Data

Spectroscopic analysis is crucial for the identification and characterization of **2-(Perfluorohexyl)ethyl methacrylate** and its polymers. Key techniques include:

- Nuclear Magnetic Resonance (NMR) Spectroscopy: ¹H NMR, ¹³C NMR, and ¹⁹F NMR are used to confirm the molecular structure. ¹⁹F NMR is particularly useful for characterizing the perfluorohexyl chain.
- Fourier-Transform Infrared (FTIR) Spectroscopy: FTIR is employed to identify the functional groups present in the monomer and to monitor the polymerization process.

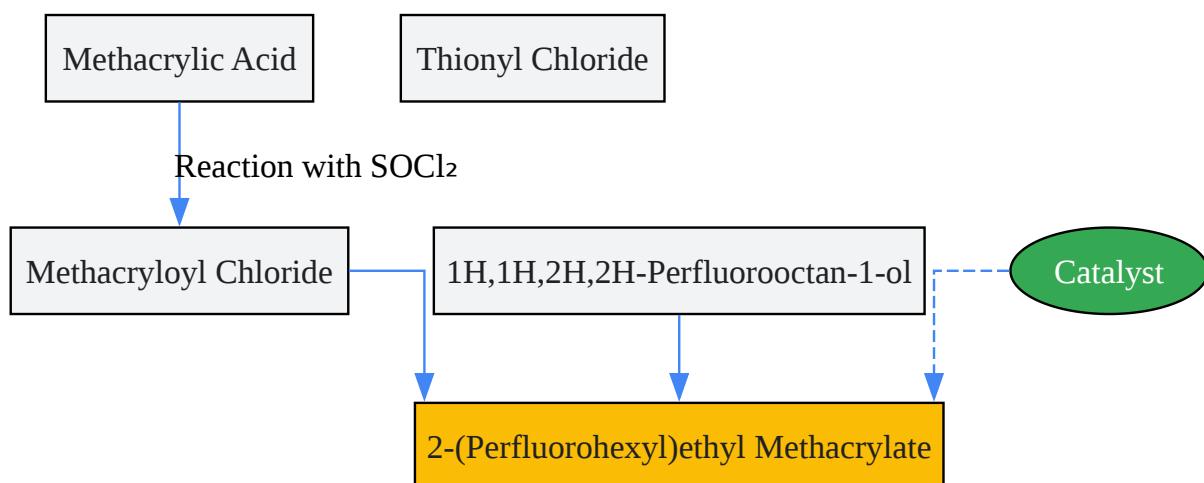
Synthesis and Polymerization

The synthesis of **2-(Perfluorohexyl)ethyl methacrylate** and its subsequent polymerization are fundamental to its application in materials science.

Synthesis of 2-(Perfluorohexyl)ethyl Methacrylate

While detailed industrial synthesis protocols are often proprietary, a common laboratory-scale synthesis involves the esterification of methacryloyl chloride with a fluoroalkyl diol.^[6] Another approach is the reaction of methacrylic acid with 2,2,2-trifluoroethanol in the presence of a catalyst.^[7]

Conceptual Synthesis Pathway



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Caption: Synthesis of **2-(Perfluorohexyl)ethyl Methacrylate**.

Polymerization of **2-(Perfluorohexyl)ethyl Methacrylate**

Polymers of **2-(Perfluorohexyl)ethyl methacrylate** can be synthesized through various methods, with free-radical polymerization and Reversible Addition-Fragmentation chain Transfer (RAFT) polymerization being common techniques.^{[8][9]}

This protocol describes a typical free-radical polymerization of a fluorinated methacrylate.

Materials:

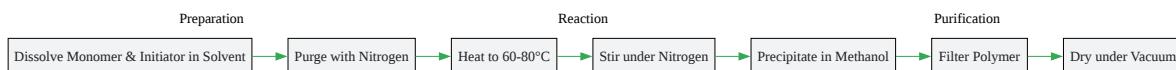
- **2-(Perfluorohexyl)ethyl methacrylate** (monomer)
- Azobisisobutyronitrile (AIBN) (initiator)
- Toluene (solvent)

- Methanol (non-solvent for precipitation)

Procedure:

- In a reaction vessel equipped with a magnetic stirrer, condenser, and nitrogen inlet, dissolve a specific amount of **2-(Perfluorohexyl)ethyl methacrylate** in toluene.
- Add AIBN (typically 1-2 mol% relative to the monomer) to the solution.
- Purge the solution with nitrogen for 30 minutes to remove dissolved oxygen.
- Heat the reaction mixture to 60-80 °C under a nitrogen atmosphere and maintain for a specified time (e.g., 6-24 hours).
- After the reaction, cool the mixture to room temperature.
- Precipitate the polymer by slowly adding the reaction mixture to an excess of methanol with vigorous stirring.
- Filter the precipitated polymer and wash it with fresh methanol.
- Dry the polymer in a vacuum oven at 40-50 °C until a constant weight is achieved.

Polymerization Workflow



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Caption: Free-Radical Polymerization Workflow.

Applications and Experimental Uses

The unique properties of poly(**2-(perfluorohexyl)ethyl methacrylate**) make it suitable for a variety of applications, particularly in surface modification to create hydrophobic and oleophobic coatings.

Surface Modification for Hydrophobicity

Polymers derived from **2-(Perfluorohexyl)ethyl methacrylate** are used to create water- and oil-repellent surfaces on various substrates, including textiles, glass, and metals.[\[2\]](#)

This protocol outlines a general procedure for applying a thin film of poly(**2-(perfluorohexyl)ethyl methacrylate**) onto a substrate.

Materials:

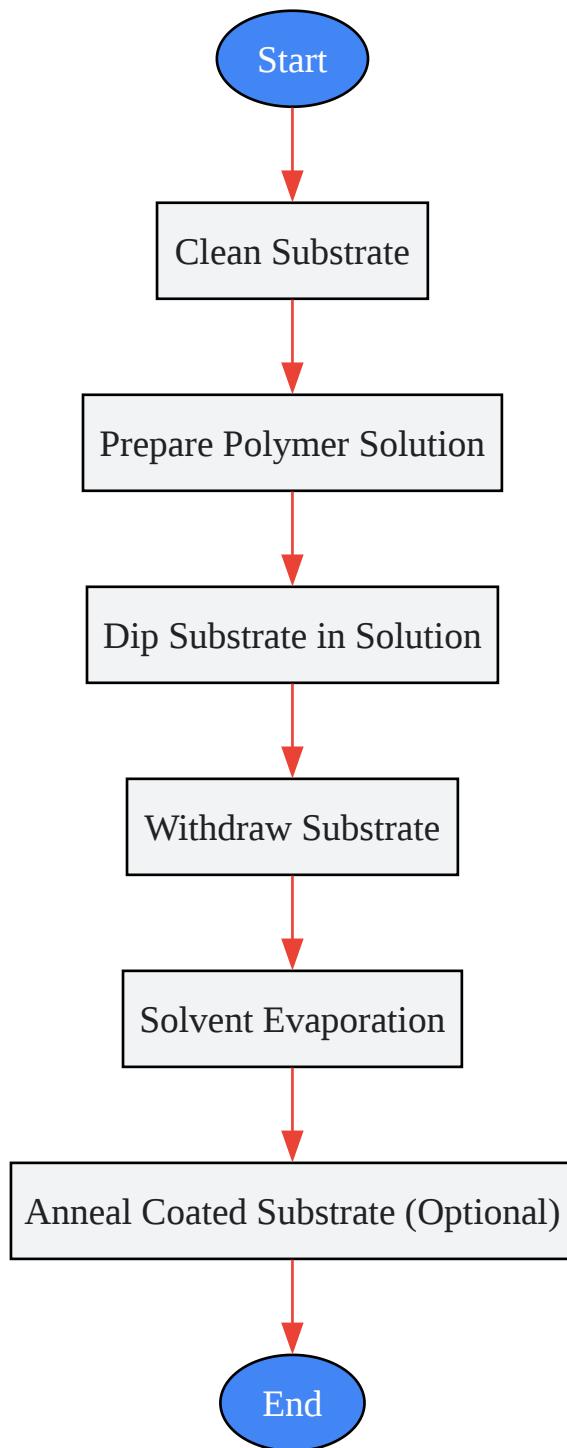
- Poly(**2-(perfluorohexyl)ethyl methacrylate**)
- A suitable fluorinated solvent (e.g., hexafluorobenzene)
- Substrate (e.g., glass slide, silicon wafer)
- Cleaning agents (e.g., acetone, isopropanol, deionized water)

Procedure:

- Thoroughly clean the substrate by sonicating in acetone, isopropanol, and deionized water, followed by drying with a stream of nitrogen.
- Prepare a dilute solution of poly(**2-(perfluorohexyl)ethyl methacrylate**) in the chosen fluorinated solvent (e.g., 0.1-1.0 wt%).
- Immerse the cleaned substrate into the polymer solution for a set duration (e.g., 1-5 minutes).
- Withdraw the substrate from the solution at a constant, slow speed.
- Allow the solvent to evaporate from the substrate, leaving a thin polymer film.

- Optionally, anneal the coated substrate at a temperature below the polymer's glass transition temperature to improve film uniformity.

Surface Modification Workflow



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